

Personal protective equipment for handling TC-E 5003

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Compound of Interest

Compound Name: TC-E 5003

Cat. No.: B1682944

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Essential Safety and Handling Guide for TC-E 5003

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling and disposal of the PRMT1 inhibitor, **TC-E 5003**.

This document provides crucial safety and logistical information for the proper management of **TC-E 5003** in a laboratory setting. Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure research environment.

I. Compound Data Summary

The following table summarizes key information for **TC-E 5003**, pertinent to its safe handling and use.

Property	Data
Chemical Name	N,N'-(sulfonyldi-4,1-phenylene)bis(2-chloro)-acetamide
Synonyms	NSC 30176
CAS Number	17328-16-4
Molecular Formula	C ₁₆ H ₁₄ Cl ₂ N ₂ O ₄ S
Molecular Weight	401.3 g/mol
Physical State	Solid powder
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)
Storage	Short term (days to weeks): 0 - 4°C; Long term (months to years): -20°C
Hazard Classification	Not classified as hazardous according to the Globally Harmonized System (GHS)

II. Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the necessary steps for safely handling **TC-E 5003** from receipt to preparation of solutions.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is clearly labeled with the chemical name and any hazard information.
- Confirm that the Safety Data Sheet (SDS) is accessible.

2. Personal Protective Equipment (PPE):

- Eye Protection: Always wear safety glasses with side shields or chemical splash goggles.

- **Hand Protection:** Wear chemical-resistant gloves. Given that **TC-E 5003** is often dissolved in DMSO, which can facilitate skin absorption of other chemicals, butyl rubber or fluoroelastomer gloves are recommended over standard nitrile gloves[1].
- **Body Protection:** A standard laboratory coat should be worn to protect against spills.
- **Respiratory Protection:** Not generally required for handling the solid compound in well-ventilated areas. If there is a risk of generating dust or aerosols, especially when weighing, a fume hood should be used.

3. Weighing and Preparation of Stock Solutions:

- All weighing and preparation of stock solutions should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Use a dedicated, clean spatula for transferring the solid compound.
- When dissolving in DMSO, add the solvent to the pre-weighed **TC-E 5003** powder slowly to avoid splashing.
- Ensure the container is securely capped after preparation.

4. Storage of Solutions:

- Store stock solutions in clearly labeled, tightly sealed containers.
- Follow the recommended storage temperatures: 0 - 4°C for short-term and -20°C for long-term storage.

III. Disposal Plan

Proper disposal of **TC-E 5003** and its solutions is critical to prevent environmental contamination and ensure compliance with local regulations.

1. Solid Waste:

- Unused or waste **TC-E 5003** solid should be collected in a designated, labeled waste container for non-hazardous chemical solids.

- Do not dispose of solid chemical waste in regular laboratory trash bins[2].

2. Liquid Waste (DMSO Solutions):

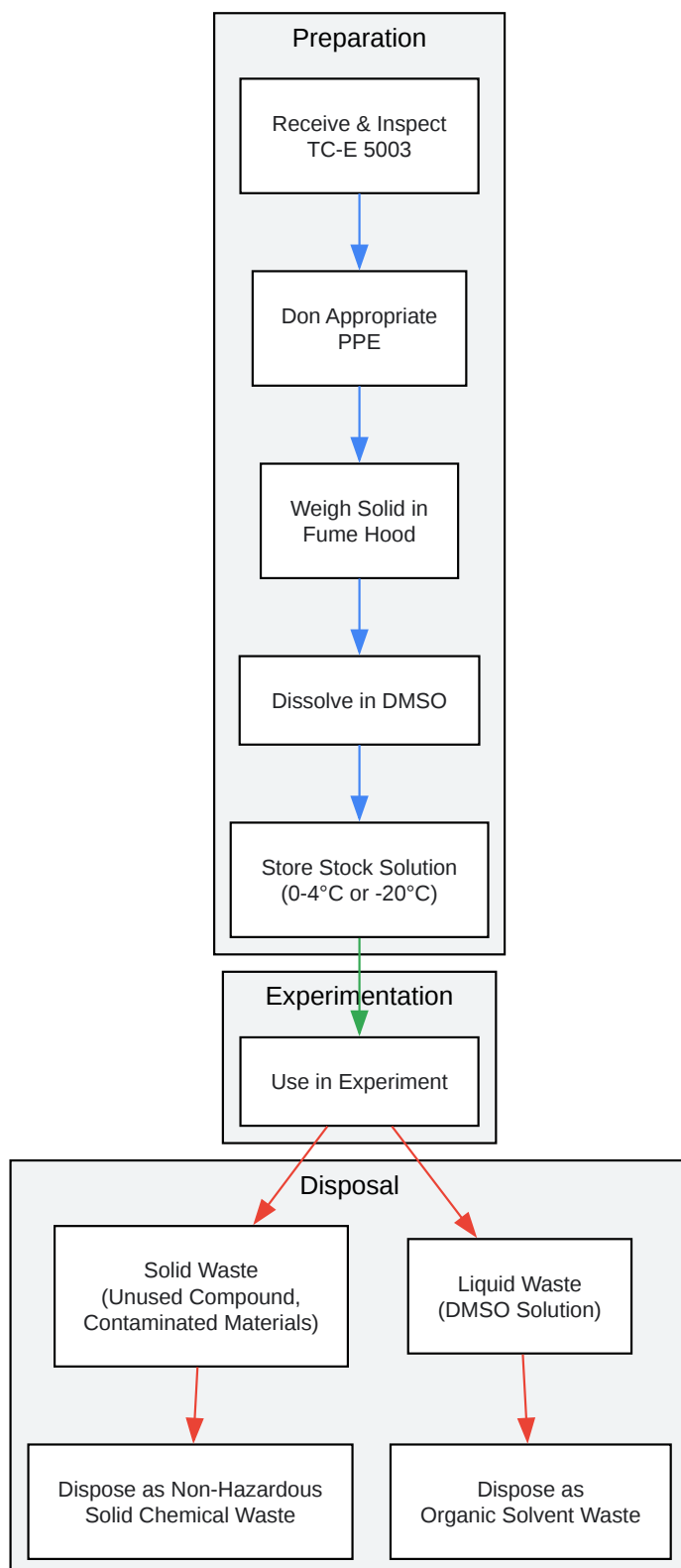
- Solutions of **TC-E 5003** in DMSO should be collected in a designated hazardous waste container for organic solvents[3].
- Do not pour DMSO solutions down the drain[4].
- Ensure the waste container is properly labeled with the contents, including the solvent (DMSO) and the solute (**TC-E 5003**).

3. Contaminated Materials:

- Any materials contaminated with **TC-E 5003**, such as pipette tips, gloves, and weighing paper, should be disposed of as solid chemical waste.

IV. Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **TC-E 5003** in a laboratory setting.



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Caption: Workflow for the safe handling of **TC-E 5003**.

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